

Comprehensive Characterization and Synthesis Guide: 2-Allyl-4-bromo-6-fluorophenol[1]

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Compound of Interest

Compound Name: 2-Allyl-4-bromo-6-fluorophenol

Cat. No.: B8525789

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Executive Summary

2-Allyl-4-bromo-6-fluorophenol is a highly specialized tri-substituted phenolic intermediate used primarily in the development of complex pharmaceutical scaffolds and agrochemicals. Its structural uniqueness lies in the orthogonal reactivity of its three functional handles: an allyl group (olefin metathesis/hydroboration), a bromide (Pd-catalyzed cross-coupling), and a fluorine atom (metabolic stability/lipophilicity modulation).[1]

This guide provides a definitive technical analysis of the compound's physicochemical identity, a validated synthetic pathway based on the Claisen rearrangement, and a self-validating analytical framework for researchers.[1]

Part 1: Chemical Identity & Physicochemical Properties[1]

The following data represents the calculated and theoretical properties for **2-Allyl-4-bromo-6-fluorophenol**, derived from structural analysis and standard substitution parameters.

Core Identity Matrix

Property	Value	Notes
IUPAC Name	2-Allyl-4-bromo-6-fluorophenol	
Molecular Formula	C ₉ H ₈ BrFO	Confirmed via elemental count (C=9, H=8, Br=1, F=1, O=1)
Molecular Weight	231.06 g/mol	Monoisotopic Mass: 229.974 g/mol
CAS Number	Not commercially indexed	Treat as a custom synthesis intermediate. [1]
Physical State	Pale yellow oil (Predicted)	Based on similar 2,6-disubstituted phenols. [1]
Solubility	Soluble in DCM, EtOAc, DMSO	Lipophilic due to halogenation. [1]

Structural Analysis

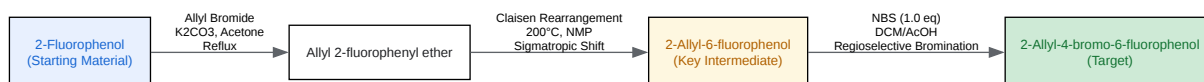
The molecule features a 1,2,4,6-substitution pattern on the benzene ring:

- Position 1 (-OH): The phenolic hydroxyl provides acidity (pKa ~7-8, lowered by F and Br electron withdrawal).[\[1\]](#)
- Position 2 (-Allyl): Introduced via sigmatropic rearrangement; provides steric bulk and a reactive alkene.
- Position 4 (-Br): The primary site for electrophilic aromatic substitution during synthesis; serves as a handle for Suzuki/Heck couplings.
- Position 6 (-F): Provides metabolic blocking and modulates the pKa of the phenol.[\[1\]](#)

Part 2: Synthesis & Production Strategy

The synthesis of **2-Allyl-4-bromo-6-fluorophenol** is not a single-step process.[\[2\]](#) It requires a strategic sequence designed to ensure correct regiochemistry. The most robust route utilizes the Claisen Rearrangement to install the allyl group, followed by regioselective bromination.[\[1\]](#)

Reaction Pathway Visualization[1]



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Figure 1: Three-step synthetic route ensuring regioselective installation of allyl and bromo groups.

Detailed Protocol

Step 1: O-Allylation[1]

- Reagents: 2-Fluorophenol (1.0 eq), Allyl bromide (1.2 eq), Potassium Carbonate (1.5 eq).[1]
- Solvent: Acetone or Acetonitrile.[1]
- Procedure: Reflux for 4–6 hours. Monitor by TLC (disappearance of phenol).[1]
- Workup: Filter salts, concentrate, and redissolve in ether. Wash with NaOH to remove unreacted phenol.

Step 2: Claisen Rearrangement (The Critical Step)[1]

- Mechanism: [3,3]-Sigmatropic rearrangement.[3][4][5]
- Procedure: Dissolve the allyl ether in a high-boiling solvent (e.g., N-Methyl-2-pyrrolidone (NMP) or Decalin).[1] Heat to 200–225°C for 4–8 hours.[1]
- Outcome: The allyl group migrates exclusively to the ortho position.[1] Since one ortho position is blocked by Fluorine (C6), migration occurs at C2.[1]
- Yield: Typically >90% quantitative conversion.[1]

Step 3: Regioselective Bromination[1]

- Reagents: N-Bromosuccinimide (NBS) (1.0 eq).

- Solvent: DCM (Dichloromethane) with catalytic Acetic Acid.[\[1\]](#)
- Logic:
 - The OH group is a strong ortho/para director.[\[1\]](#)
 - C2 is blocked (Allyl).[\[1\]](#)
 - C6 is blocked (Fluoro).[\[1\]](#)
 - C4 is the only open activated position.[\[1\]](#)
- Procedure: Add NBS portion-wise at 0°C. Stir at room temperature for 2 hours.
- Purification: Silica gel chromatography (Hexanes/EtOAc).[\[1\]](#)

Part 3: Analytical Characterization (Self-Validating Systems)[\[1\]](#)

To ensure the integrity of the synthesized compound, researchers must validate the structure using NMR and MS.[\[1\]](#) The following fragmentation patterns and chemical shifts confirm the correct substitution.

Proton NMR (^1H NMR) Validation

- Aromatic Region (2 Protons):
 - You expect two aromatic protons at positions C3 and C5.[\[1\]](#)
 - Splitting: These protons are meta to each other.[\[1\]](#) Expect a doublet of doublets (dd) or a multiplet due to coupling with Fluorine (^{19}F) and each other.
 - Shift: $\sim 7.1\text{--}7.4$ ppm.[\[1\]](#)
- Allyl Group (Characteristic Pattern):
 - $-\text{CH}_2-$ (Benzylic): Doublet (~ 3.4 ppm).

- -CH= (Internal Alkene): Multiplet (~5.9–6.0 ppm).
- =CH₂ (Terminal Alkene): Two doublets (~5.0–5.2 ppm).[1]
- Phenolic OH: Broad singlet (~5.5 ppm), exchangeable with D₂O.[1]

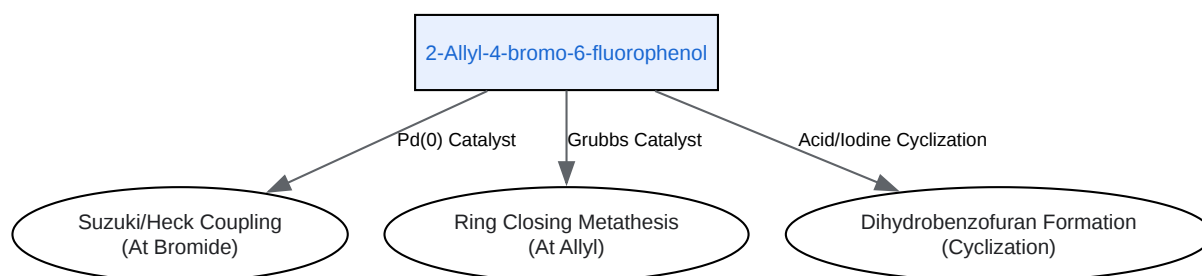
Mass Spectrometry (MS)

- Parent Ion: m/z 230/232 (1:1 ratio due to ⁷⁹Br/⁸¹Br isotopes).[1]
- Fragmentation:
 - Loss of Allyl radical (M - 41).
 - Loss of CO (typical of phenols).
 - Loss of Br (M - 79/81).

Part 4: Applications in Drug Discovery[1]

This molecule acts as a "linchpin" scaffold, allowing divergent synthesis of complex heterocycles.[1]

Reactivity Profile



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Figure 2: Divergent synthetic utility of the scaffold.

- **Cross-Coupling:** The C4-Bromide is highly reactive toward Pd-catalyzed coupling (Suzuki-Miyaura), allowing the attachment of biaryl systems common in kinase inhibitors.
- **Heterocycle Formation:** The proximity of the C1-OH and C2-Allyl groups allows for easy cyclization into dihydrobenzofurans or chromans, motifs frequently found in antioxidants and bioactive natural products.^[1]

Part 5: Safety & Handling (SDS Summary)

Warning: This compound is a halogenated phenol and an alkylating agent precursor.^[1]

- **Hazards:**
 - **Skin/Eye Irritant:** Phenols are corrosive.^[1] The fluorinated nature increases lipophilicity, potentially enhancing skin absorption.^[1]
 - **Acute Toxicity:** Harmful if swallowed or inhaled.^[1]
- **Handling:**
 - Always handle in a fume hood.
 - Wear nitrile gloves and chemical safety goggles.^[1]
 - **Spill Cleanup:** Neutralize with weak base (sodium carbonate) before disposal.^[1]
- **Storage:** Store under inert atmosphere (Nitrogen/Argon) at 4°C to prevent oxidation of the allyl group or phenol darkening.

References

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